

Personal protective equipment for handling 2-Methylbenzyl cyanide

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Compound of Interest

Compound Name: 2-Methylbenzyl cyanide

Cat. No.: B128525

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Essential Safety and Handling Guide for 2-Methylbenzyl Cyanide

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Methylbenzyl cyanide** (also known as o-Methylphenylacetonitrile), tailored for research and drug development professionals. Following these procedural guidelines is critical for ensuring laboratory safety.

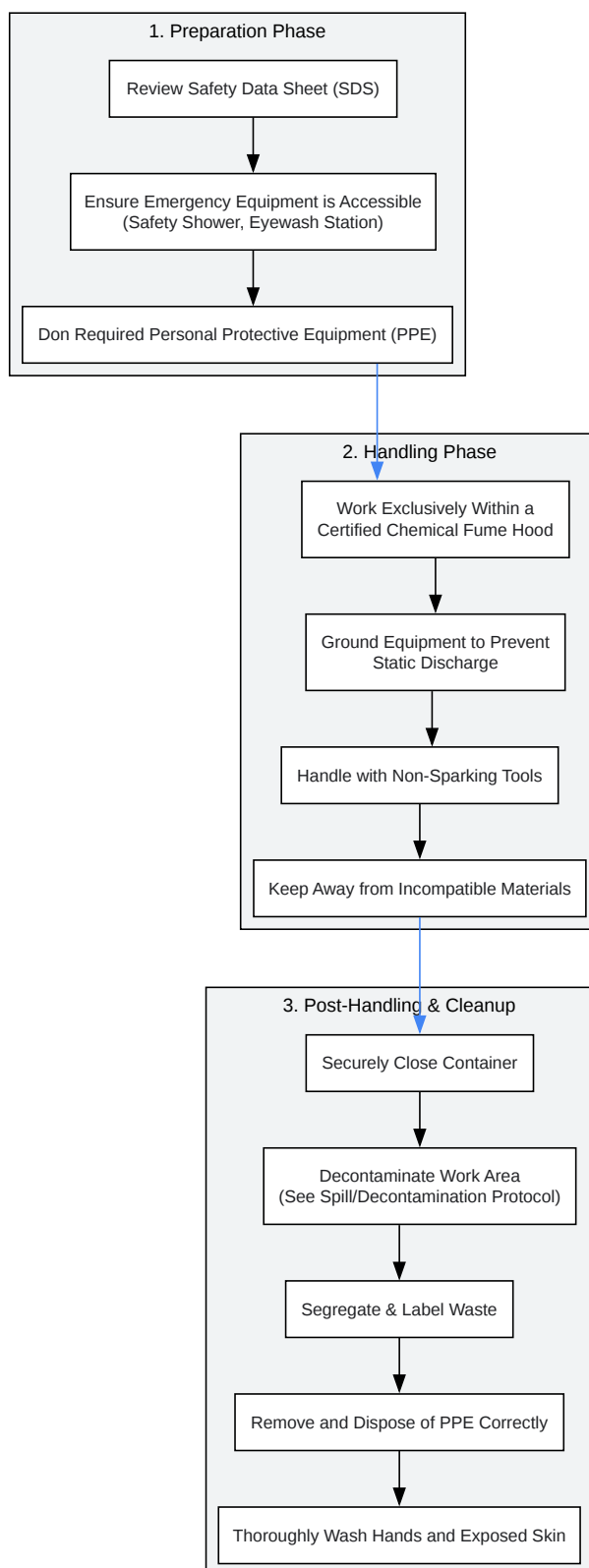
Hazard Identification and Safety Data

2-Methylbenzyl cyanide is classified as a hazardous chemical. It is harmful if swallowed, in contact with skin, or inhaled, and causes serious skin and eye irritation.[1][2] The toxicological properties have not been fully investigated, but the compound contains cyanide.[3]

Property	Value	Reference
CAS No.	22364-68-7	[1]
Molecular Formula	C9 H9 N	[1]
Molecular Weight	131.18	[1]
Appearance	Light yellow liquid	[1]
Flash Point	110 °C / 230 °F	[1]
Specific Gravity	1.050	[1]
Boiling Point	244 °C @ 760 mmHg	[4]

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **2-Methylbenzyl cyanide** is crucial. The following workflow outlines the necessary steps from preparation to post-handling procedures.



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Caption: Workflow for the safe handling of **2-Methylbenzyl cyanide**.

Step 1: Engineering Controls and Personal Protective Equipment (PPE)

Before handling, ensure all safety measures are in place.

- Ventilation: Always handle **2-Methylbenzyl cyanide** inside a certified chemical fume hood to minimize inhalation exposure. Ensure adequate ventilation in the storage and handling areas.[\[2\]](#)[\[3\]](#)
- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Protection:
 - Gloves: Wear nitrile rubber gloves. Nitrile offers excellent resistance to chemicals, acids, bases, and solvents.[\[5\]](#)[\[6\]](#)[\[7\]](#) Discard gloves immediately if they become contaminated and dispose of them as hazardous waste.[\[8\]](#)
 - Protective Clothing: A lab coat or chemical-resistant apron is mandatory. For tasks with a higher risk of splashing, wear chemical-resistant coveralls.[\[3\]](#)
- Respiratory Protection: If working outside a fume hood (not recommended) or if exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and nitriles.[\[1\]](#)[\[3\]](#)
- Emergency Equipment: Confirm that a safety shower and eyewash station are unobstructed and located near the workstation.[\[1\]](#)[\[2\]](#)

Step 2: Handling Procedures

- Avoid all direct contact with the substance.[\[2\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[1\]](#)[\[2\]](#)

Emergency and Disposal Plans

Immediate and correct response to exposure or spills is critical.

Emergency Procedures for Exposure

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth) and administer 100% oxygen if trained to do so.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[10\]](#) Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[11\]](#) Flush the affected skin with large amounts of soap and water for at least 15 minutes.[\[1\]](#)[\[3\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#) Remove contact lenses if present and easy to do.[\[2\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[2\]](#) If the person is conscious, rinse their mouth and give 2-4 cupfuls of water or milk.[\[3\]](#) Call a poison control center or physician immediately.[\[1\]](#)

Spill Decontamination Protocol

- Evacuate: Alert personnel and evacuate the immediate area.
- Protect: Don the appropriate PPE, including respiratory protection.
- Contain: For small liquid spills, cover with an inert, non-combustible absorbent material such as sand, silica gel, or a universal binder.[\[1\]](#) Do not use combustible materials like sawdust.
- Neutralize:
 - Carefully cover the absorbed material or dry spill with a pH 10 buffer solution and let it stand for at least 10 minutes.[\[11\]](#) This helps prevent the generation of hydrogen cyanide gas.
 - Wipe the area with a freshly prepared 10% bleach solution to deactivate the cyanide, followed by a final rinse with water.[\[11\]](#)

- Collect: Sweep or scoop the neutralized material into a suitable, labeled, and sealed container for hazardous waste disposal.[3]
- Ventilate: Ensure the area is well-ventilated during and after the cleanup.[3]

Waste Disposal Plan

All **2-Methylbenzyl cyanide** waste is considered hazardous.

- Waste Segregation: Collect all waste containing **2-Methylbenzyl cyanide** in a dedicated, clearly labeled, and chemically compatible (e.g., polyethylene) container.[8][11] Do NOT store cyanide waste in metal containers or mix it with acidic waste streams.[8][11]
- Contaminated Materials: All disposable items that have come into contact with the chemical, including gloves, pipette tips, and absorbent materials, must be placed in a dedicated, rigid container for cyanide hazardous waste.[8][11]
- Glassware Decontamination: Perform an initial rinse of contaminated glassware inside a chemical fume hood.[11] The rinsate must be collected as hazardous cyanide waste. Subsequently, wash the glassware with a pH 10 buffer solution, followed by a 10% bleach solution.[8][11]
- Final Disposal: Dispose of all waste through an approved hazardous waste disposal plant, following all local, regional, and national regulations.[1]

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. 2-Methylbenzyl cyanide(22364-68-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

- 4. 2-methyl benzyl cyanide, 22364-68-7 [thegoodscentcompany.com]
- 5. armbrustusa.com [armbrustusa.com]
- 6. PPE Nitrile Acid-Resistant Gloves for Lab Safety [flinnsci.ca]
- 7. hsa.ie [hsa.ie]
- 8. uwindsor.ca [uwindsor.ca]
- 9. monash.edu [monash.edu]
- 10. safeworkaustralia.gov.au [safeworkaustralia.gov.au]
- 11. bu.edu [bu.edu]
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